

Validating Lirafugratinib's Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: *Lirafugratinib Hydrochloride*

CAS No.: *2688040-45-9*

Cat. No.: *B15574548*

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Lirafugratinib (formerly RLY-4008) is a next-generation, irreversible, and highly selective small molecule inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2).^{[1][2]} Its selectivity promises a significant therapeutic advantage over less selective pan-FGFR inhibitors by minimizing off-target toxicities, such as hyperphosphatemia (associated with FGFR1 inhibition) and diarrhea (linked to FGFR4 inhibition).^{[3][4]} This guide provides a comparative analysis of methods to validate the cellular target engagement of Lirafugratinib, supported by experimental data and detailed protocols.

Comparative Analysis of Lirafugratinib and Pan-FGFR Inhibitors

Lirafugratinib's superior selectivity for FGFR2 is evident from biochemical assays. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of Lirafugratinib in comparison to several pan-FGFR inhibitors.

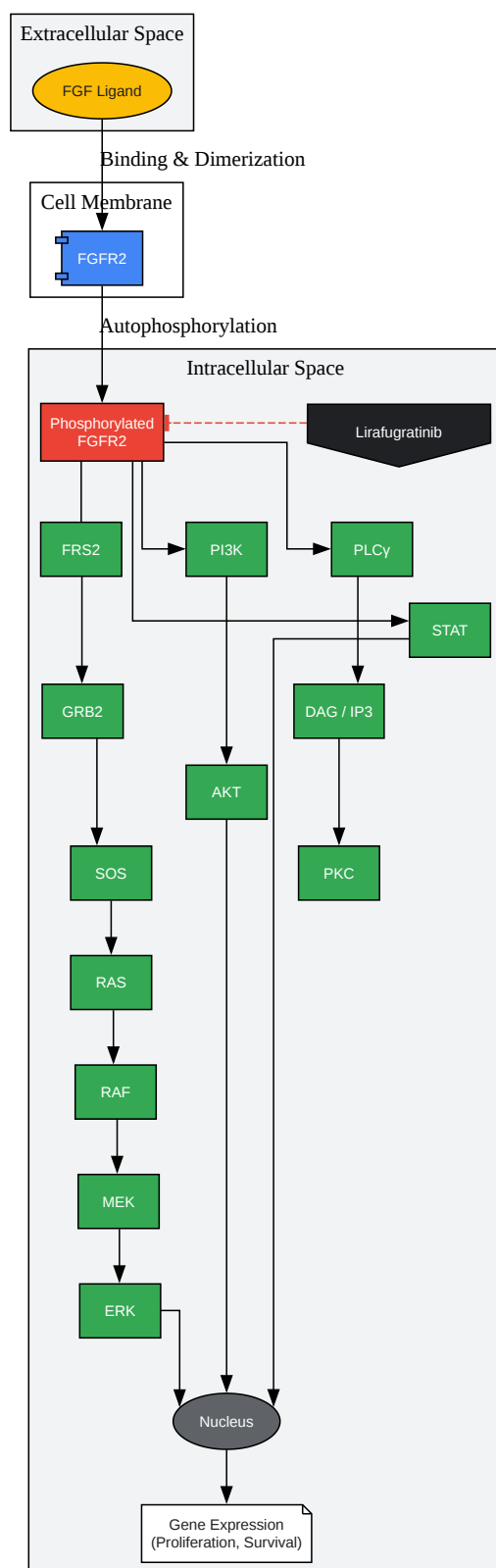
Inhibitor	Mechanism of Action	FGFR1 IC50 (nM)	FGFR2 IC50 (nM)	FGFR3 IC50 (nM)	FGFR4 IC50 (nM)
Lirafugratinib	Irreversible, FGFR2 selective	864.3	3.1	274.1	17,633
Infigratinib	Reversible, Pan-FGFR	1.1	1	2	61
Pemigatinib	Reversible, Pan-FGFR	0.4	0.5	1.2	30
Futibatinib	Irreversible, Pan-FGFR	3.7	1.8	1.4	3.7

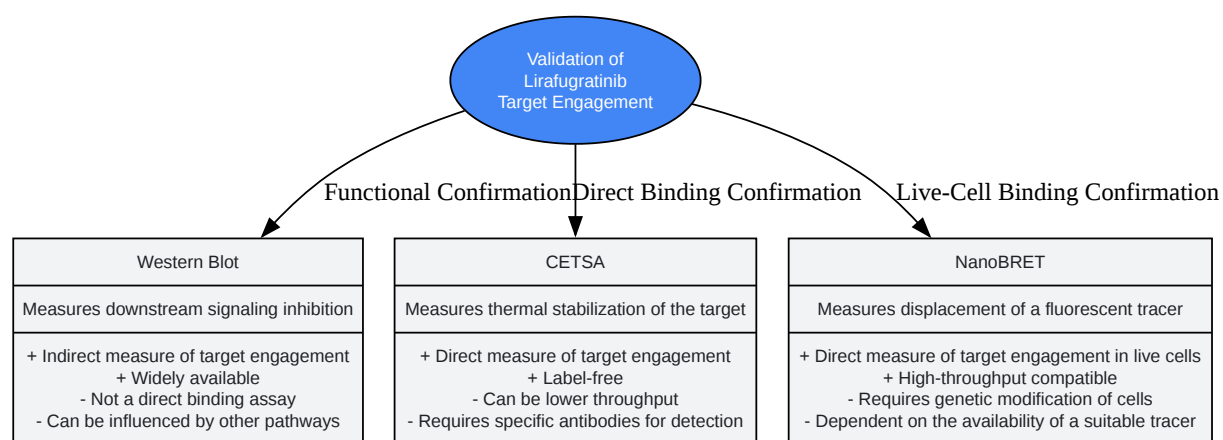
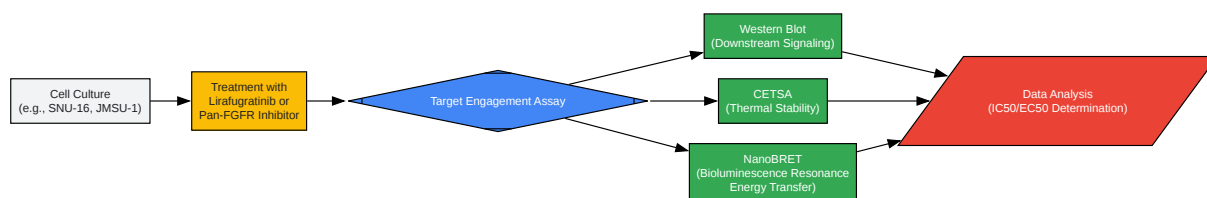
Data sourced from a presentation by Relay Therapeutics.

Preclinical studies have demonstrated that Lirafugratinib's biochemical selectivity translates to potent and selective inhibition of FGFR2-dependent cellular proliferation.^[5] While specific cellular target engagement IC50 values from assays like CETSA or NanoBRET are not publicly available, clinical data indicates a predicted median receptor occupancy of at least 96% at the recommended phase 2 dose (RP2D) of 70 mg once daily, suggesting robust target engagement in patients.^[6]

Visualizing the FGFR2 Signaling Pathway and Lirafugratinib's Point of Intervention

To understand the impact of Lirafugratinib, it is essential to visualize the FGFR2 signaling cascade. Upon binding of a fibroblast growth factor (FGF) ligand, FGFR2 dimerizes and autophosphorylates, initiating a cascade of downstream signaling events.





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